

A Technical Guide to the Physical Properties of 2-Iodonaphthalene

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Compound of Interest

Compound Name: 2-Iodonaphthalene

Cat. No.: B183038

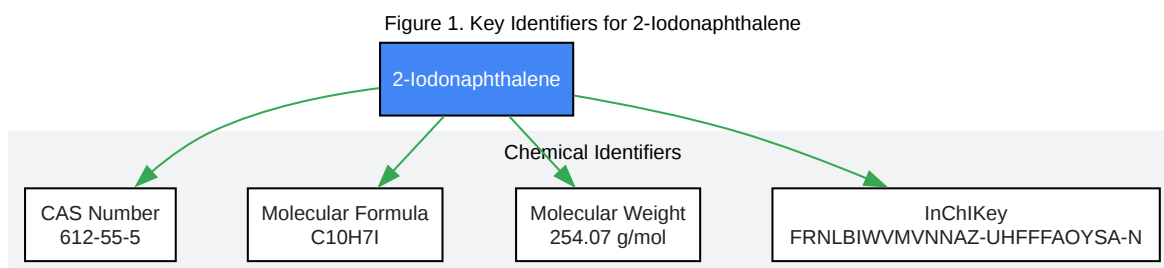
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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-iodonaphthalene** (CAS No: 612-55-5). The document is intended for use by researchers, scientists, and professionals in drug development and organic synthesis. It consolidates key quantitative data into structured tables, outlines general experimental methodologies for property determination, and presents logical workflows for characterization.

Chemical Identity and Structure

2-Iodonaphthalene is an aryl halide and a derivative of naphthalene where an iodine atom is substituted at the second position.^[1] Its chemical identity is established by several key identifiers.



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Caption: Key Identifiers for **2-Iodonaphthalene**.

Tabulated Physical Properties

The following tables summarize the key physical and chemical properties of **2-Iodonaphthalene** based on available data.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Appearance	White to yellowish or off-white to pink solid/chunks.	[1][2]
Odor	Has a special, strong odor.	[1]
Molecular Formula	C ₁₀ H ₇ I	[1][3][4][5]
Molecular Weight	254.07 g/mol	[3][5][6]
Exact Mass	253.959 g/mol	[3][6]
Density	1.744 g/cm ³ (some sources note this as an estimate)	[1][3]
LogP	3.44440	[7]
Vapor Pressure	0.001 mmHg at 25°C	[1]

Table 2: Thermal Properties

Property	Value	Reference(s)
Melting Point	52-56 °C	[1][3][4]
Boiling Point	307.5 °C at 760 mmHg	[7][3]
320 °C (rough estimate)	[1]	
Flash Point	138.4 °C	[3]

Table 3: Optical and Spectroscopic Properties

Property	Value	Reference(s)
Refractive Index	1.712	[7]
1.7010 (estimate)	[1][8]	
Spectroscopic Data	1H NMR, 13C NMR, IR, and MS data are available.	[6][9]

Table 4: Solubility

Solvent	Solubility	Reference(s)
Water	Low solubility	[1]
Organic Solvents	Soluble in ether and benzene.	[1]

Experimental Protocols for Property Determination

While specific, detailed experimental protocols for the characterization of **2-Iodonaphthalene** are not provided in the cited literature, this section outlines the standard laboratory methodologies generally employed for determining the key physical properties listed above.

3.1 Melting Point Determination The melting point of a solid crystalline compound like **2-Iodonaphthalene** is typically determined using a capillary melting point apparatus. A small, powdered sample is packed into a thin capillary tube, which is then placed in a heated block. The temperature is slowly increased, and the range from which the sample first begins to melt to when it becomes completely liquid is recorded as the melting point.

3.2 Boiling Point Determination The boiling point is determined by distillation. The compound is heated in a flask equipped with a condenser. A thermometer is placed so that its bulb is just below the side arm leading to the condenser to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid at a specific atmospheric pressure.

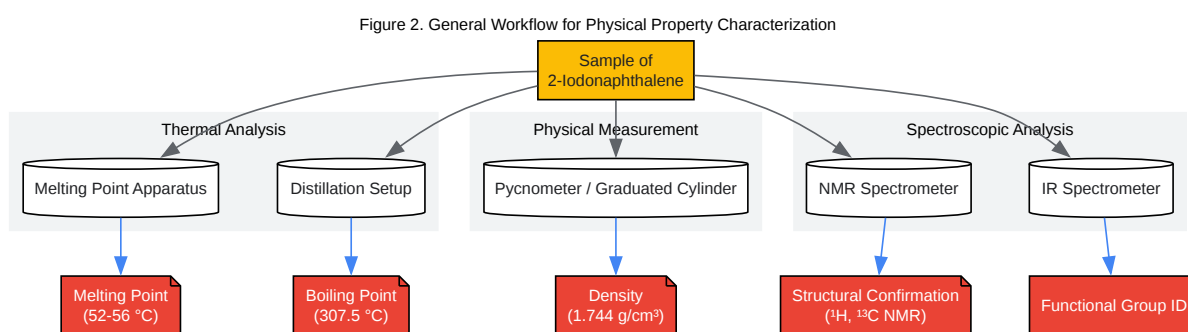
3.3 Density Measurement The density of a solid can be determined using a pycnometer or by the displacement method. In the displacement method, a known mass of the solid is

submerged in a liquid of known density in which it is insoluble, and the volume of the displaced liquid is measured.

3.4 Spectroscopic Analysis Spectroscopic characterization is fundamental to confirming the structure and purity of a compound.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra provide detailed information about the hydrogen and carbon framework of the molecule.[9]
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at various frequencies corresponding to the vibrations of specific bonds.
- **Mass Spectrometry (MS):** MS provides the mass-to-charge ratio of the molecule, which helps in determining the molecular weight and elemental composition.

The following diagram illustrates a general workflow for the physical characterization of a chemical sample like **2-Iodonaphthalene**.



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